

3-Bromo-2-iodopyridine physical properties

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Compound of Interest

Compound Name: 3-Bromo-2-iodopyridine

CAS No.: 408502-43-2

Cat. No.: B1290381

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An In-depth Technical Guide to the Physical Properties of **3-Bromo-2-iodopyridine**

Introduction

3-Bromo-2-iodopyridine is a halogenated pyridine derivative that serves as a crucial building block in organic synthesis, particularly in the development of novel pharmaceutical compounds and complex molecular architectures. Its unique substitution pattern, featuring both a bromine and an iodine atom on the pyridine ring, offers multiple, distinct reaction sites for cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig) and other transformations.

Understanding the fundamental physical and chemical properties of this reagent is paramount for its effective handling, characterization, and successful application in research and development.

This guide provides a comprehensive overview of the core physical properties of **3-Bromo-2-iodopyridine**, methodologies for its characterization, and essential safety protocols. The information is curated for researchers, medicinal chemists, and process development scientists who utilize this versatile intermediate.

Chemical and Molecular Identity

A clear definition of the molecule is the foundation for all subsequent analysis.

- IUPAC Name: **3-bromo-2-iodopyridine**[\[1\]](#)
- CAS Number: 408502-43-2[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Formula: C₅H₃BrIN[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Weight: 283.89 g/mol [\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Chemical Structure:

Caption: 2D Structure of **3-Bromo-2-iodopyridine**.

Core Physicochemical Properties

The physical properties of a compound dictate its handling, purification, and reaction conditions. The data for **3-Bromo-2-iodopyridine** is summarized below.

Property	Value	Source(s)
Physical Form	Solid, Solid powder	[3] [5]
Density	2.347 g/cm ³	[2] [7]
Boiling Point	264 °C at 760 mmHg	[2] [8]
Flash Point	113.5 °C	[2] [8]
Refractive Index	1.665	[2]
Solubility	Soluble in DMSO	[5]

It is noteworthy that while most suppliers classify the compound as a solid at room temperature[\[3\]](#)[\[5\]](#), at least one source has described it as a transparent liquid[\[2\]](#). This discrepancy may arise from differences in purity or the presence of trace solvents. Researchers should verify the physical state of each new batch upon receipt.

**Spectroscopic Profile (Expected)

While specific spectra for this compound are not widely published, its structure allows for a confident prediction of its key spectroscopic features. This analysis is crucial for quality control and reaction monitoring.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show three distinct signals corresponding to the three aromatic protons on the pyridine ring.

- H-6: Expected to be the most downfield signal, appearing as a doublet of doublets (dd). Its proximity to the electronegative nitrogen atom causes significant deshielding.
- H-4: Expected to appear as a doublet of doublets (dd), shifted upfield relative to H-6.
- H-5: Expected to be the most upfield of the three aromatic protons, also appearing as a doublet of doublets (dd).

The coupling constants (J-values) between these protons will be characteristic of their positions on the pyridine ring.

¹³C NMR Spectroscopy

The carbon NMR spectrum should display five signals for the five unique carbon atoms in the pyridine ring.

- C-2 and C-3: The carbons bearing the iodine and bromine atoms will be significantly influenced by the halogen's electronic effects. Their chemical shifts provide direct evidence of the substitution pattern.
- C-4, C-5, and C-6: These carbons will appear in the typical aromatic region for pyridines, with their precise shifts influenced by the adjacent substituents.

Mass Spectrometry

Mass spectrometry is essential for confirming the molecular weight and isotopic distribution.

- Molecular Ion Peak (M⁺): A prominent cluster of peaks will be observed around $m/z = 283$, corresponding to the molecular weight.

- **Isotopic Pattern:** Due to the natural abundance of bromine isotopes (^{79}Br and ^{81}Br in an approximate 1:1 ratio), the molecular ion peak will appear as a characteristic doublet with equal intensity (M^+ and $M+2^+$), which is a definitive signature for a monobrominated compound.

Handling, Storage, and Safety

Proper handling and storage are critical for maintaining the integrity of **3-Bromo-2-iodopyridine** and ensuring laboratory safety.

Safety Precautions: **3-Bromo-2-iodopyridine** is classified as hazardous.^[1]

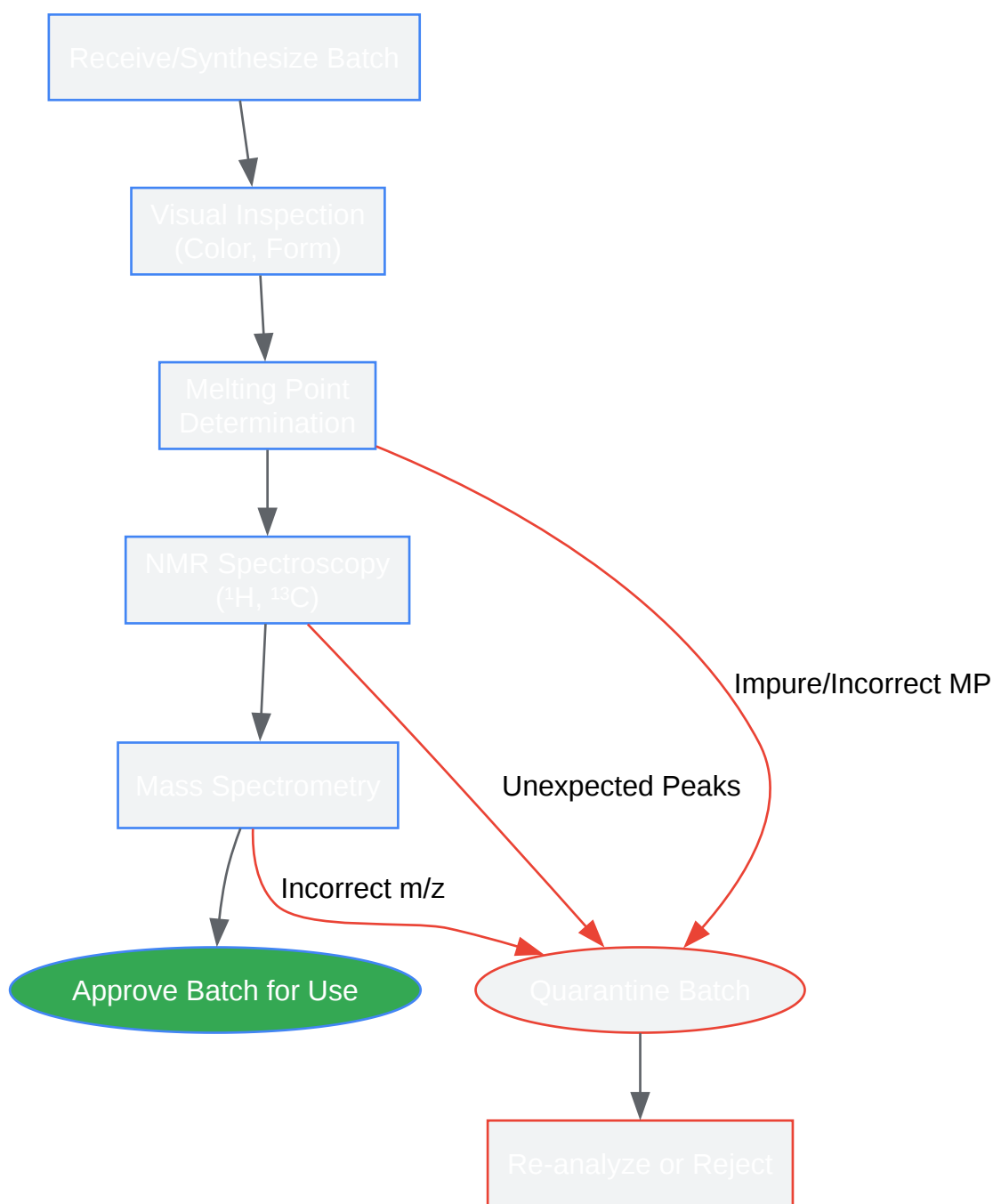
- **Hazard Statements:** H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^{[1][9][10]}
- **Personal Protective Equipment (PPE):** Always handle this compound in a well-ventilated fume hood. Wear safety goggles, a lab coat, and chemical-resistant gloves.^{[7][9]}
- **Handling:** Avoid breathing dust or fumes.^[9] Do not eat, drink, or smoke when using this product.^[7] Wash hands thoroughly after handling.^[9]

Storage Conditions: To ensure long-term stability, the following storage conditions are recommended:

- **Temperature:** Store in a cool, dry place, typically between 2-8°C.^{[3][4][9]} For extended storage, -20°C is also cited.^[5]
- **Atmosphere:** Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.^[3]
- **Container:** Keep in a tightly sealed container, protected from light.^{[3][9]}

Methodologies for Physical Property Verification

The following section details standardized protocols for verifying the key physical and structural properties of **3-Bromo-2-iodopyridine**. Adherence to these methods ensures data reliability and batch-to-batch consistency.



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Caption: Workflow for Physicochemical Characterization.

Protocol 1: Melting Point Determination

Objective: To determine the melting point range of a solid sample of **3-Bromo-2-iodopyridine** as an indicator of purity.

Methodology:

- **Sample Preparation:** Finely crush a small amount of the solid sample on a watch glass using a spatula. A fine powder ensures uniform heat distribution.
- **Capillary Loading:** Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and tap it gently on the benchtop to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a calibrated digital melting point apparatus.
- **Measurement:**
 - Set a rapid heating ramp (e.g., 10-15 °C/min) to quickly approach the expected melting point.
 - Once melting is observed, perform a second measurement with a new sample. Start at a temperature approximately 20 °C below the observed melting point and use a slow ramp rate (1-2 °C/min) to ensure thermal equilibrium.
- **Data Recording:** Record the temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (completion). A pure compound will have a sharp melting range of 1-2 °C.

Protocol 2: NMR Sample Preparation

Objective: To prepare a high-quality sample for ^1H and ^{13}C NMR analysis to confirm the chemical structure.

Methodology:

- **Solvent Selection:** Choose a deuterated solvent in which the compound is soluble. Deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6) are common starting points.^[5]

- **Sample Weighing:** Accurately weigh approximately 5-10 mg of the **3-Bromo-2-iodopyridine** sample directly into a clean, dry NMR tube.
- **Solvent Addition:** Using a Pasteur pipette, add approximately 0.6-0.7 mL of the chosen deuterated solvent to the NMR tube.
- **Dissolution:** Cap the NMR tube and gently invert it several times to dissolve the sample. If necessary, use a vortex mixer or brief sonication to ensure complete dissolution. The resulting solution should be clear and free of particulate matter.
- **Analysis:** Insert the NMR tube into the spectrometer's spinner turbine, ensuring the correct depth. Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures.

References

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